

Essential Safety and Operational Guide for 2,8-Dimethyladenosine

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Compound of Interest

Compound Name: 2,8-Dimethyladenosine

Cat. No.: B15587275

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2,8-Dimethyladenosine** in a laboratory setting. It includes detailed personal protective equipment (PPE) requirements, step-by-step operational procedures for a typical cell-based assay, and comprehensive disposal plans to ensure the safety of personnel and the environment.

I. Chemical and Safety Data

2,8-Dimethyladenosine is an adenosine analogue primarily used for laboratory research.

While the Safety Data Sheet (SDS) indicates it is not classified as a hazardous substance, it is crucial to handle it with care, as is best practice for all research chemicals. The following table summarizes key safety and handling information.

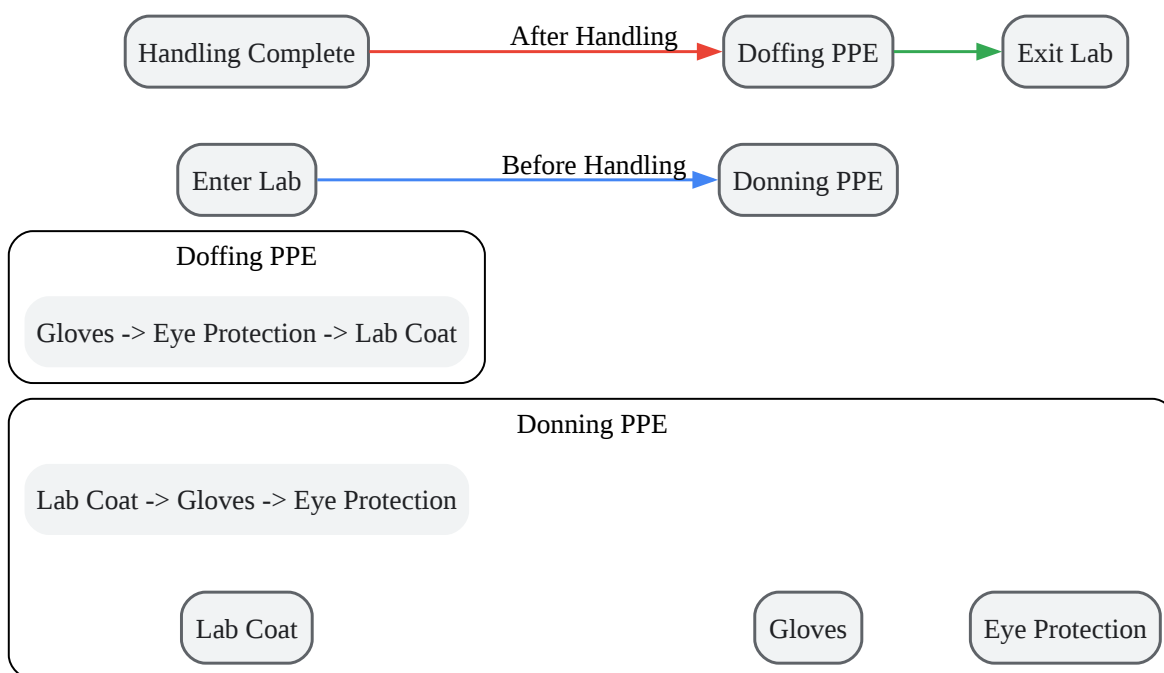
Parameter	Information	Citation
Chemical Name	2,8-Dimethyladenosine	
Appearance	Solid, white to off-white powder	
Primary Route of Exposure	Inhalation, skin contact, eye contact, ingestion	
Recommended Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.	
Solubility	Soluble in DMSO (25 mg/mL with ultrasonic assistance)	

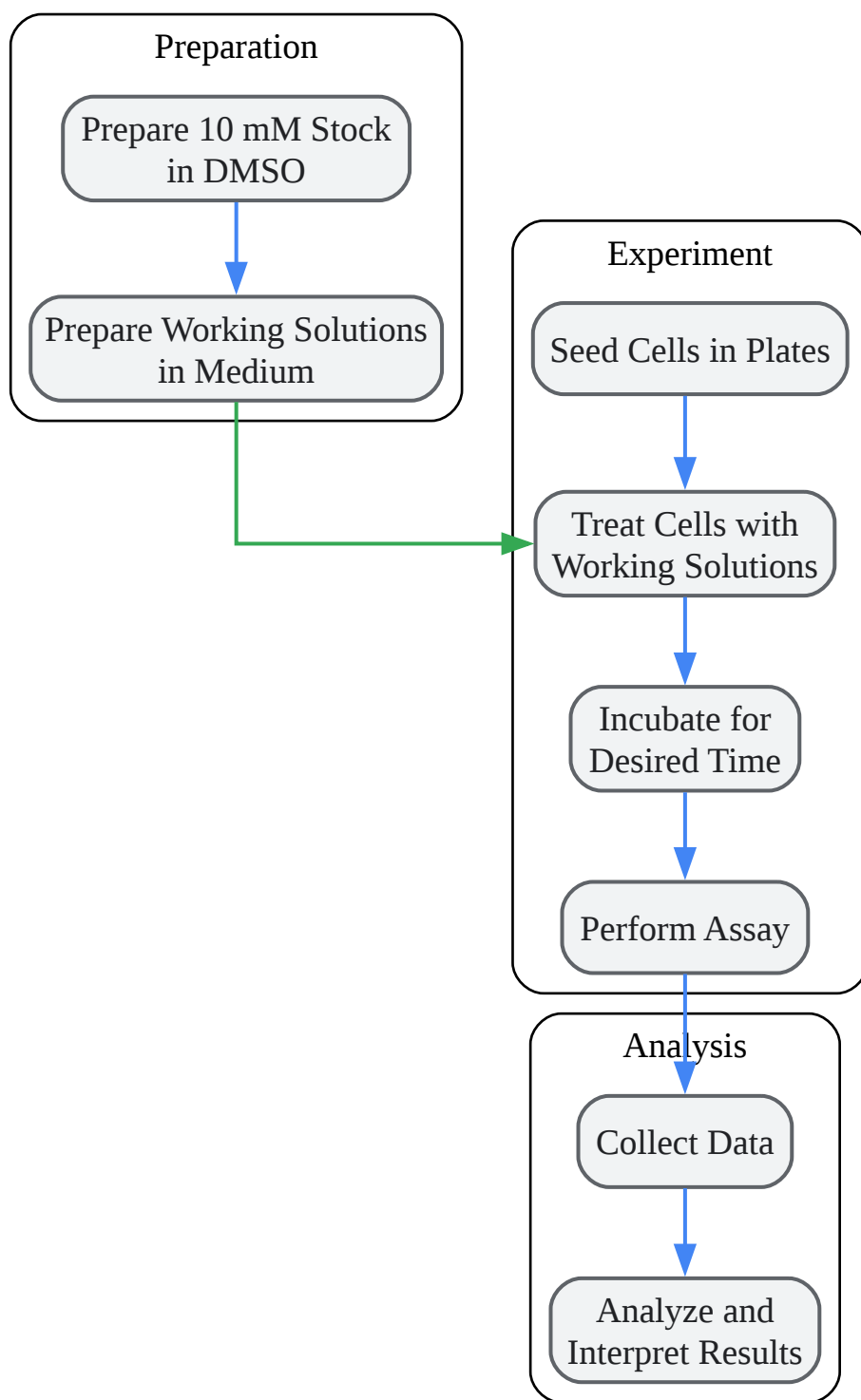
II. Personal Protective Equipment (PPE)

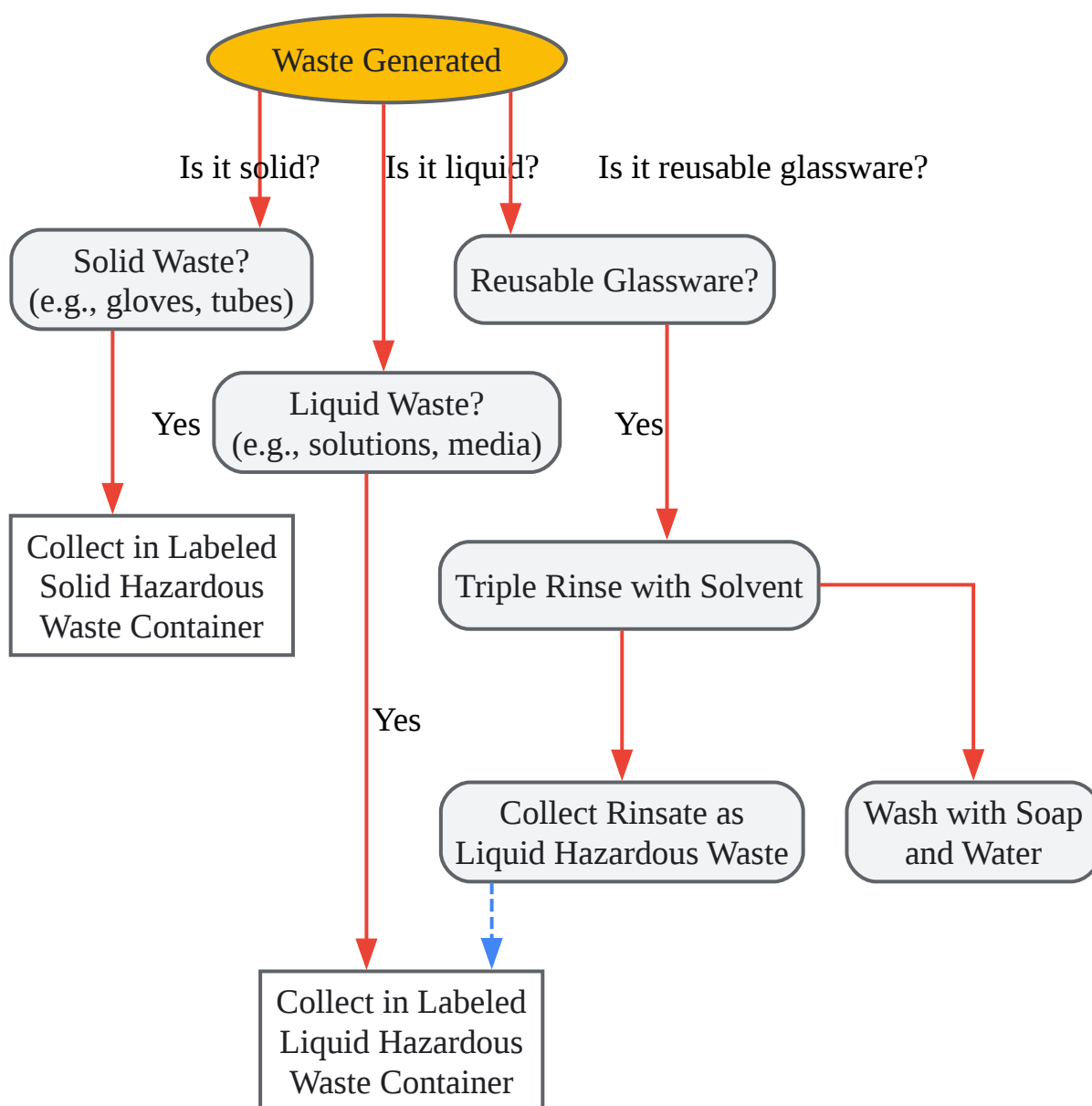
A comprehensive PPE strategy is the first line of defense against potential exposure. The following table outlines the minimum required PPE for handling **2,8-Dimethyladenosine**.

Body Part	Required PPE	Specifications & Best Practices	Citation
Eyes & Face	Safety goggles with side-shields or a face shield.	Must be worn at all times when handling the solid compound or solutions.	
Hands	Chemical-resistant gloves (e.g., nitrile).	Inspect gloves for tears or punctures before use. Change gloves immediately if contaminated.	
Body	Laboratory coat.	A standard lab coat is required to protect against splashes and spills.	
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	A suitable respirator may be necessary for handling large quantities or if there is a risk of aerosolization.	

Below is a logical workflow for donning and doffing PPE to minimize cross-contamination.







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